

Introduction: Unveiling a Scaffold of Potential

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: 1-Hydroxy-5-methylpyrazin-2-one

CAS No.: 105985-14-6

Cat. No.: B020283

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1-Hydroxy-5-methylpyrazin-2-one, existing in tautomeric equilibrium with 2-Hydroxy-5-methylpyrazine and more formally named 5-methyl-1H-pyrazin-2-one, is a heterocyclic organic compound with the CAS number 20721-17-9.[1][2][3] This molecule belongs to the pyrazinone class, a group of compounds that form the core scaffold of numerous natural products and pharmacologically active agents.[4][5] Pyrazine derivatives are of significant interest in medicinal chemistry due to their wide spectrum of biological activities, including anticancer, anti-inflammatory, antibacterial, and antioxidant properties.[2][6]

While comprehensive research on **1-Hydroxy-5-methylpyrazin-2-one** itself is emerging, the established pharmacological importance of the pyrazine core makes it a compelling subject for investigation in drug discovery and development.[2][5] This guide serves as a technical deep-dive into the chemistry, synthesis, analysis, and potential applications of this compound, providing a foundational resource for researchers aiming to explore its therapeutic possibilities.

Physicochemical Properties

A thorough understanding of a compound's physicochemical properties is fundamental to its application in research and development. These parameters influence its solubility, stability, and suitability for various experimental and formulation contexts.

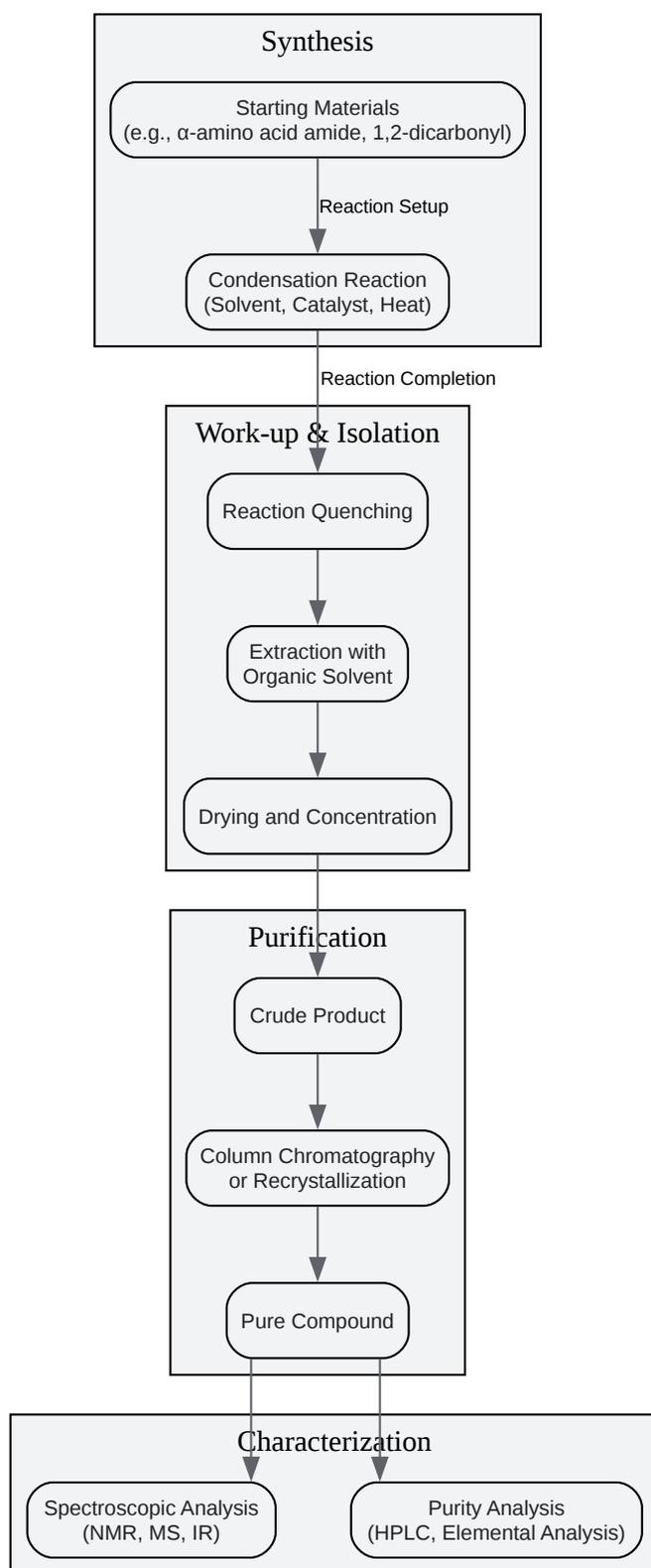
Property	Value	Source
CAS Number	20721-17-9	[1]
Molecular Formula	C ₅ H ₆ N ₂ O	[1][2]
Molecular Weight	110.11 g/mol	[1][2]
IUPAC Name	5-methyl-1H-pyrazin-2-one	[1]
Synonyms	2-Hydroxy-5-methylpyrazine, 5-Methyl-2(1H)-pyrazone, 5- methylpyrazinol	[1][2]
Melting Point	68-69 °C	[7]
Physical Form	Solid	[7]
Monoisotopic Mass	110.04801 Da	[2]
Predicted XlogP	-0.3	[2]

Synthesis and Characterization: From Precursors to Purified Compound

The synthesis of pyrazinone scaffolds can be achieved through various strategies, often involving the condensation of α -amino acid derivatives with 1,2-dicarbonyl compounds.[4] While a specific, optimized protocol for **1-Hydroxy-5-methylpyrazin-2-one** is not extensively documented in publicly available literature, plausible synthetic routes can be extrapolated from established methods for analogous pyrazinones.

Conceptual Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis and purification of a target pyrazinone derivative.



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Caption: Generalized workflow for the synthesis and characterization of pyrazinone derivatives.

Illustrative Experimental Protocol: Synthesis of a 5-Methylpyrazine Carboxylic Acid Derivative

The following protocol details the synthesis of a precursor that could potentially be converted to **1-Hydroxy-5-methylpyrazin-2-one**. This method is adapted from the synthesis of methyl 5-methylpyrazine-2-carboxylate.[8]

Objective: To synthesize methyl 5-methylpyrazine-2-carboxylate from 5-methylpyrazine-2-carboxylic acid.

Materials:

- 5-Methylpyrazine-2-carboxylic acid
- Methanol (excess)
- Concentrated Sulfuric Acid (catalytic amount)
- Sodium Bicarbonate (solid)
- Chloroform
- Water
- Standard laboratory glassware for reflux and extraction

Procedure:

- Esterification: In a round-bottom flask, dissolve 5-methylpyrazine-2-carboxylic acid in an excess of methanol.
- Add a few drops of concentrated sulfuric acid to catalyze the reaction.
- Heat the mixture to reflux and maintain for 5 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up: After the reaction is complete, remove the methanol under reduced pressure using a rotary evaporator.

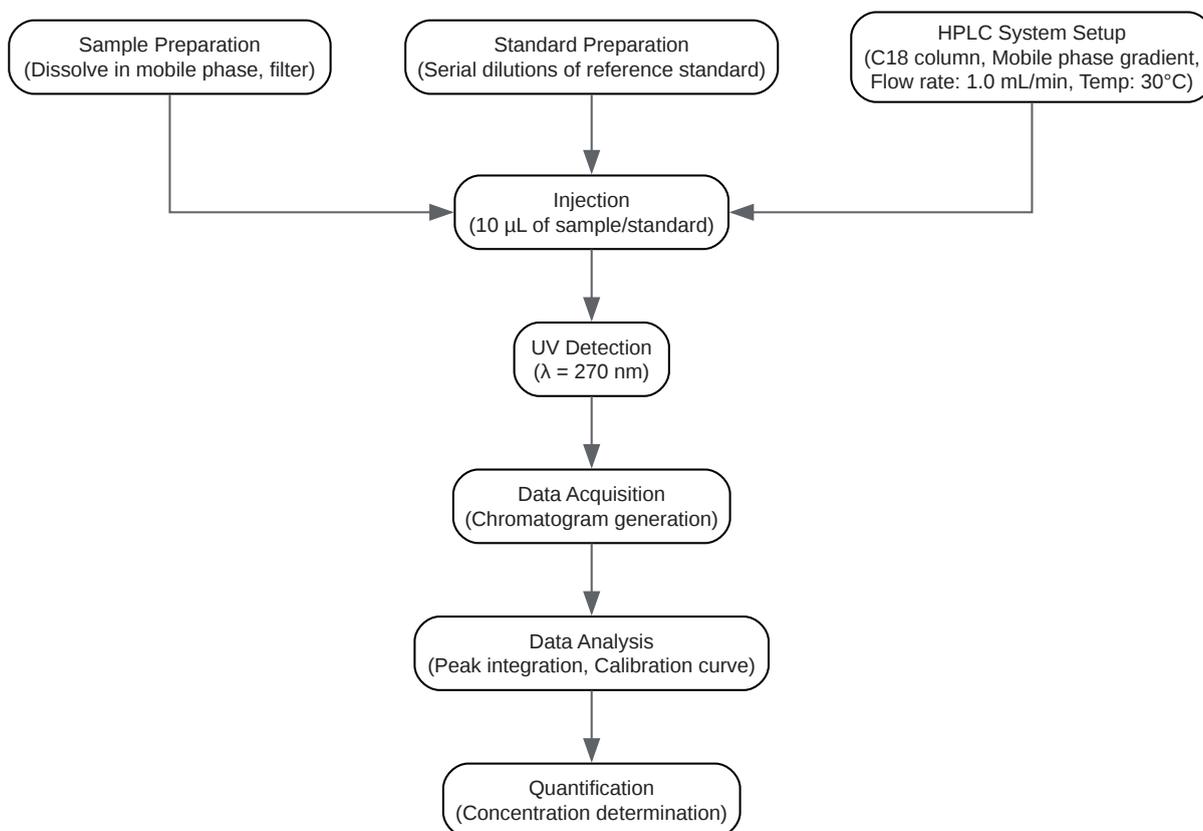
- Transfer the residue to a beaker and add approximately 400 mL of water.
- Neutralization: Slowly add solid sodium bicarbonate in portions until effervescence ceases. This step neutralizes the excess sulfuric acid and any unreacted carboxylic acid.
- Extraction: Transfer the aqueous solution to a separatory funnel and extract the product with chloroform (3 x 400 mL).
- Isolation: Combine the organic layers, dry over anhydrous sodium sulfate, filter, and evaporate the solvent to yield the crude methyl 5-methylpyrazine-2-carboxylate.[8]

Self-Validation: The identity and purity of the synthesized ester should be confirmed using spectroscopic methods such as NMR (^1H and ^{13}C), Mass Spectrometry, and IR spectroscopy. [8] Further steps, such as hydrolysis and decarboxylation, would be required to potentially yield **1-Hydroxy-5-methylpyrazin-2-one**.

Analytical Methodologies

Accurate and precise quantification of **1-Hydroxy-5-methylpyrazin-2-one** is essential for quality control, pharmacokinetic studies, and various research applications. High-Performance Liquid Chromatography (HPLC) with UV detection is a widely accessible and suitable method for routine analysis.[9]

HPLC-UV Experimental Workflow



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Caption: Experimental workflow for HPLC-UV analysis of **1-Hydroxy-5-methylpyrazin-2-one**.

[9]

Detailed HPLC-UV Protocol (General)

Instrumentation:

- HPLC system with a UV-Vis detector.
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).[9]

Reagents:

- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Formic acid (analytical grade)
- **1-Hydroxy-5-methylpyrazin-2-one** reference standard.[9]

Chromatographic Conditions:

- Mobile Phase: A gradient of acetonitrile and water containing 0.1% formic acid.
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30 °C.
- Detection Wavelength: 270 nm.
- Injection Volume: 10 µL.[9]

Procedure:

- Sample Preparation: Accurately weigh the sample and dissolve it in the mobile phase to a known concentration. Filter the solution through a 0.45 µm syringe filter prior to injection.
- Calibration: Prepare a series of calibration standards of the reference compound in the mobile phase.
- Analysis: Inject the standards and samples onto the HPLC system.
- Quantification: Construct a calibration curve by plotting the peak area versus the concentration of the standards. Determine the concentration of the analyte in the samples from this curve.[9]

For higher selectivity and sensitivity, particularly for trace analysis, Gas Chromatography-Mass Spectrometry (GC-MS) can be employed.[9]

Potential Applications and Biological Activity

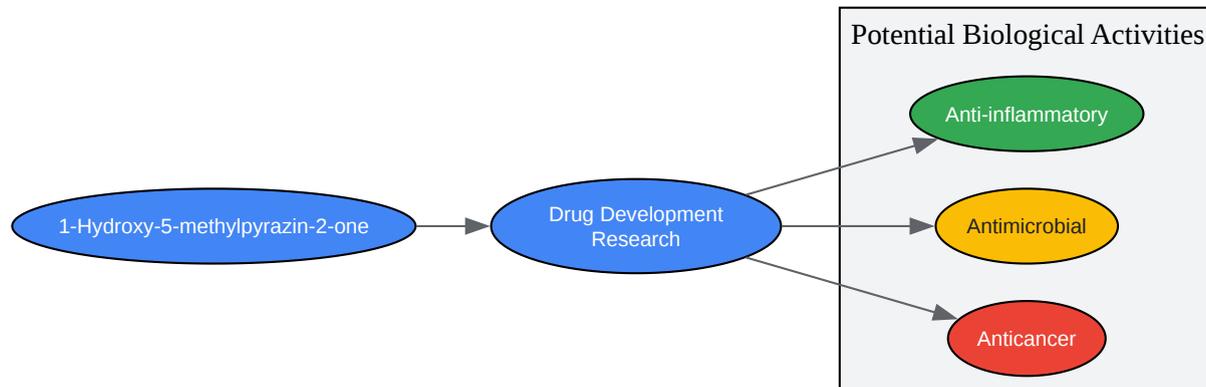
The pyrazine scaffold is a cornerstone in the development of therapeutic agents.[5][6] While specific biological data for **1-Hydroxy-5-methylpyrazin-2-one** is limited, the activities of related compounds provide a strong rationale for its investigation in several key areas.

Anticancer Activity

Numerous pyrazine derivatives have demonstrated significant cytotoxic effects against various cancer cell lines.[2][5] The planar, aromatic structure of the pyrazine ring allows it to intercalate with DNA or interact with the active sites of enzymes crucial for cancer cell proliferation.[5]

Antimicrobial and Anti-inflammatory Potential

Pyrazine-containing compounds have also been reported to possess antibacterial, antifungal, and anti-inflammatory properties.[2][6] These activities suggest that **1-Hydroxy-5-methylpyrazin-2-one** could be a valuable starting point for the development of new anti-infective or anti-inflammatory drugs.



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Caption: Potential research avenues for **1-Hydroxy-5-methylpyrazin-2-one**.

Hypothesized Mechanism of Action

A molecule's mechanism of action describes the specific biochemical interaction through which it exerts its pharmacological effect. For many small molecules, this involves binding to targets

such as receptors, enzymes, or ion channels.

Given that many pyrazine derivatives function as kinase inhibitors, it is plausible that **1-Hydroxy-5-methylpyrazin-2-one** could also interact with cellular signaling cascades regulated by kinases.^[2] Further research, including molecular docking studies and in vitro kinase assays, is necessary to elucidate its specific molecular targets and mechanism of action.^[2]

Safety and Handling

Proper handling of any chemical substance is paramount in a laboratory setting. While a specific Safety Data Sheet (SDS) for **1-Hydroxy-5-methylpyrazin-2-one** is not readily available, general precautions for related heterocyclic compounds should be followed.

- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection.^{[10][11]}
- Handling: Use in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, fumes, or vapors. Wash hands thoroughly after handling.^{[10][11]}
- Storage: Store in a cool, dry, and well-ventilated place. Keep the container tightly closed and away from incompatible materials such as strong oxidizing agents.^{[10][11]}
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.^{[10][12]}

Conclusion

1-Hydroxy-5-methylpyrazin-2-one is a pyrazine derivative that holds considerable promise for further investigation in medicinal chemistry and drug discovery. Although comprehensive experimental data for this specific compound remains to be fully established, the well-documented biological activities of the broader pyrazine class provide a strong impetus for its exploration. This technical guide offers a consolidated overview of its known properties, potential synthetic and analytical methodologies, and hypothesized biological relevance, serving as a foundational resource for scientists and researchers poised to unlock its potential.

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- To cite this document: BenchChem. [Introduction: Unveiling a Scaffold of Potential]. BenchChem, [2026]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b020283#1-hydroxy-5-methylpyrazin-2-one-cas-number>]

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